

# spartioidine N-oxide CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Spartioidine N-oxide*

Cat. No.: *B15584621*

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## In-Depth Technical Guide: Spartioidine N-oxide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Spartioidine N-oxide**, a pyrrolizidine alkaloid found in various plant species of the *Senecio* genus, is a compound of increasing interest within the scientific community due to its potential toxicological implications. This technical guide provides a comprehensive overview of **spartioidine N-oxide**, including its chemical and physical properties, and situates it within the broader context of pyrrolizidine alkaloid toxicology. While specific experimental data on **spartioidine N-oxide** remains limited, this document outlines generalized experimental protocols and known signaling pathways associated with this class of compounds, offering a foundational resource for future research.

### Core Compound Identification

This section provides the fundamental chemical identifiers for **spartioidine N-oxide**.

Property	Value	Reference
CAS Number	121123-61-3	[1][2]
Molecular Formula	C <sub>18</sub> H <sub>23</sub> NO <sub>6</sub>	[3]
Molecular Weight	349.38 g/mol	[3][4]

## Physicochemical and Toxicological Data

While specific quantitative toxicological data such as LD50 or IC50 values for **spartioidine N-oxide** are not readily available in the public domain, the following table summarizes its known properties and classifications based on available safety data sheets and its inclusion in the broader class of pyrrolizidine alkaloids (PAs).

Parameter	Information	Reference
Synonyms	Seneciophylline N-Oxide	[3]
Hazard Classifications	Acute Toxicity 2 (Oral); Specific Target Organ Toxicity (Repeated Exposure) 2	
Signal Word	Danger	
Hazard Statements	H300 (Fatal if swallowed), H373 (May cause damage to organs through prolonged or repeated exposure)	
Natural Occurrence	Identified as a prevalent pyrrolizidine alkaloid in the shoots of <i>Senecio vulgaris</i> .	

## General Toxicological Profile of Pyrrolizidine Alkaloids and their N-oxides

**Spartioidine N-oxide** belongs to the family of pyrrolizidine alkaloids (PAs), a group of natural toxins produced by various plants. The toxicity of PAs is a significant concern for human and

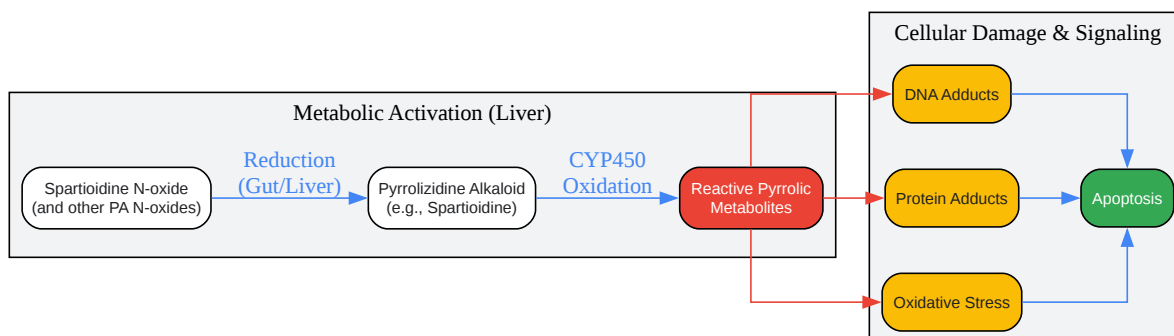
animal health due to their potential to contaminate food, herbal remedies, and animal feed.

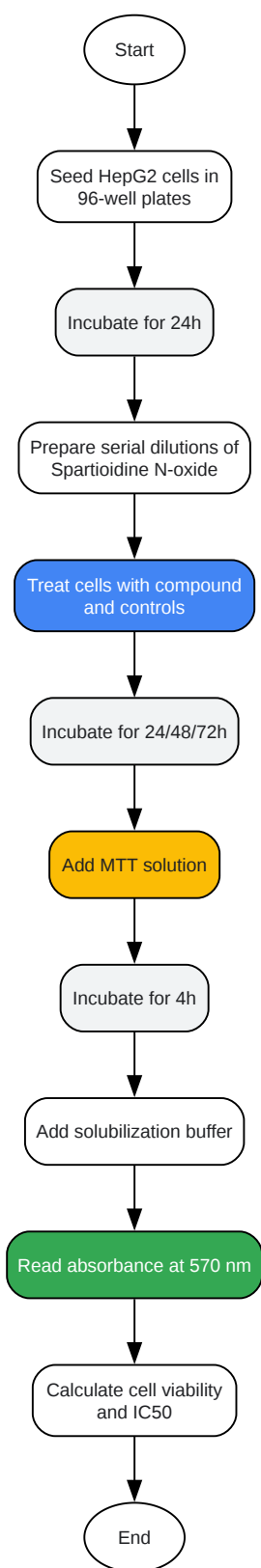
The primary mechanism of PA-induced toxicity involves metabolic activation in the liver. PAs themselves are relatively inert, but they are converted by cytochrome P450 enzymes into highly reactive pyrrolic esters. These metabolites can form adducts with cellular macromolecules such as DNA and proteins, leading to cytotoxicity, genotoxicity, and carcinogenicity.

PA N-oxides, like **spartioidine N-oxide**, are generally considered to be less toxic than their corresponding tertiary PA bases. However, they can be reduced back to the parent PA in the gastrointestinal tract by anaerobic bacteria, and subsequently undergo the same metabolic activation in the liver. This conversion makes the N-oxide forms also a significant health risk.

## Known Signaling Pathways for Pyrrolizidine Alkaloids

The cellular damage induced by reactive PA metabolites can trigger several signaling pathways, ultimately leading to apoptosis (programmed cell death) and other toxic effects. While specific pathways for **spartioidine N-oxide** have not been elucidated, the following represents a generalized model for PA-induced toxicity.





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- To cite this document: BenchChem. [spartioidine N-oxide CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15584621#spartioidine-n-oxide-cas-number-and-molecular-weight]

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